

# Proper Disposal of EC359: A Guide for Laboratory Professionals

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Compound of Interest		
Compound Name:	EC359	
Cat. No.:	B2459536	Get Quote

Essential guidelines for the safe and compliant disposal of the bioactive small molecule **EC359** are outlined below. This procedural document is intended for researchers, scientists, and drug development professionals to ensure minimal environmental impact and adherence to laboratory safety protocols.

**EC359** is a potent and selective leukemia inhibitory factor receptor (LIFR) inhibitor utilized in cancer research.[1][2][3][4] While it may be shipped as a non-hazardous chemical for research purposes, proper disposal is crucial for any bioactive small molecule to prevent potential environmental and health impacts.[3] Adherence to institutional and local regulations for chemical waste disposal is mandatory.

## **Summary of EC359 Chemical Properties**

For easy reference, the key chemical identifiers for **EC359** are provided in the table below.

Property	Value	
CAS Number	2012591-09-0[3]	
Molecular Formula	C36H38F2O2[3]	
Molecular Weight	540.69 g/mol [3]	
Description	Potent, selective, and orally active LIFR inhibitor.[3][4]	



### **Step-by-Step Disposal Protocol for EC359**

The following protocol outlines the recommended steps for the proper disposal of **EC359** in a laboratory setting. This procedure should be performed in accordance with your institution's specific chemical hygiene plan and waste disposal guidelines.

- 1. Personal Protective Equipment (PPE):
- Always wear standard laboratory PPE, including safety glasses, a lab coat, and chemicalresistant gloves, when handling EC359 and its waste.
- 2. Waste Segregation:
- Solid Waste:
  - Unused or expired pure EC359 powder should be collected in a clearly labeled, sealed container designated for chemical waste.
  - Contaminated materials such as weighing boats, pipette tips, and gloves should be placed in a separate, sealed waste bag or container also labeled for chemical waste.
- Liquid Waste:
  - Solutions containing EC359 (e.g., dissolved in DMSO) should be collected in a designated, leak-proof, and clearly labeled hazardous waste container.
  - Do not mix EC359 waste with other chemical waste streams unless explicitly permitted by your institution's environmental health and safety (EHS) office.
- Empty Containers:
  - The original container of EC359, even if empty, should be treated as chemical waste and disposed of according to institutional guidelines for empty chemical containers.
- 3. Labeling:
- All waste containers must be clearly labeled with the full chemical name ("EC359"), the CAS number (2012591-09-0), and the appropriate hazard warnings as required by your institution.







#### 4. Storage of Waste:

- Store waste containers in a designated, well-ventilated, and secure area away from incompatible chemicals.
- Liquid waste containers should be stored in secondary containment to prevent spills.

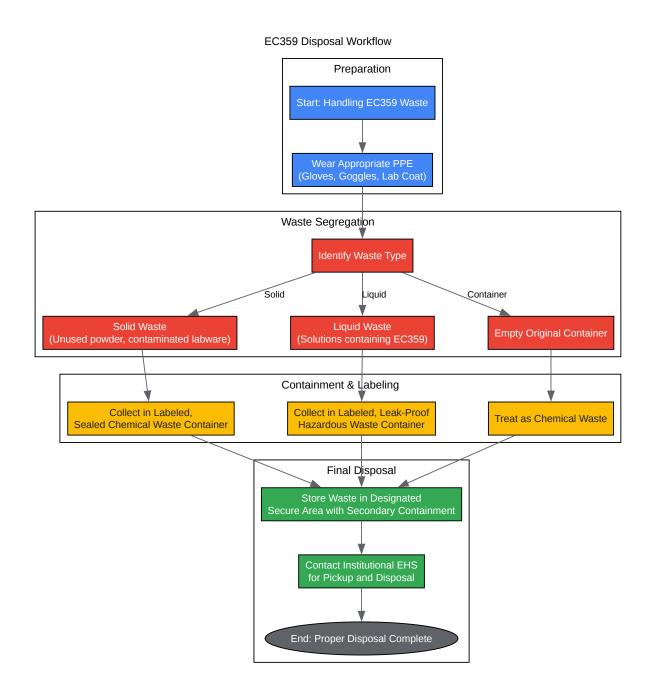
#### 5. Disposal:

- Contact your institution's EHS office to arrange for the pickup and disposal of the chemical waste.
- Never dispose of EC359, or materials contaminated with it, down the drain or in the regular trash.

# **Experimental Workflow for EC359 Disposal**

The following diagram illustrates the logical workflow for the proper disposal of EC359.





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Caption: Workflow for the safe disposal of **EC359**.







Disclaimer: The information provided here is a general guideline. Always consult your institution's specific safety and disposal protocols and the manufacturer's Safety Data Sheet (SDS) if available. The absence of a hazard warning does not imply that a substance is benign. All laboratory chemicals should be handled with care.

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### References

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